

Application Notes and Protocols for DM1-SMe Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DM1-SMe

Cat. No.: B607150

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the recommended storage and handling of **DM1-SMe** powder, a potent maytansinoid microtubule inhibitor commonly used as a cytotoxic payload in antibody-drug conjugates (ADCs). Adherence to these protocols is crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Product Information

Characteristic	Description
Compound Name	DM1-SMe
Synonyms	N2'-deacetyl-N2'-[3-(methyldithio)-1-oxopropyl]maytansine
CAS Number	138148-68-2
Molecular Formula	C ₃₆ H ₅₀ ClN ₃ O ₁₀ S ₂
Molecular Weight	784.4 g/mol
Appearance	Off-white to light yellow solid powder
Primary Use	ADC cytotoxin, microtubule inhibitor[1][2]

Storage Conditions

Proper storage of **DM1-SMe** powder is critical to prevent degradation and maintain its potency. The following table summarizes the recommended storage conditions for both the lyophilized powder and reconstituted solutions.

Form	Storage Temperature	Duration	Additional Recommendations
Powder (Lyophilized)	-20°C	Long-term (months to years)[1][3]	Keep container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and sources of ignition.[3]
0-4°C	Short-term (days to weeks)[1]		
In Solvent (e.g., DMSO)	-80°C	Up to 6 months[2]	Protect from light. Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month[2]	Protect from light. Aliquot to avoid repeated freeze-thaw cycles.	

Handling and Safety Precautions

DM1-SMe is a highly potent cytotoxic agent and should be handled with extreme caution in a controlled laboratory environment.

3.1. Personal Protective Equipment (PPE)

A full set of personal protective equipment should be worn at all times when handling **DM1-SMe** powder or solutions.[3] This includes:

- Eye Protection: Safety goggles with side-shields.[3]

- Hand Protection: Chemical-resistant protective gloves.
- Body Protection: Impervious laboratory coat or clothing.[\[3\]](#)
- Respiratory Protection: A suitable respirator to avoid inhalation of dust or aerosols.[\[3\]](#)

3.2. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- An accessible safety shower and eye wash station must be readily available.[\[3\]](#)

3.3. General Handling Practices

- Avoid direct contact with skin and eyes.[\[3\]](#)
- Prevent the formation of dust and aerosols.[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory area.
- Wash hands thoroughly after handling.

3.4. Spill and Waste Disposal

- In case of a spill, evacuate the area and prevent further leakage.[\[3\]](#)
- Absorb solutions with an inert, liquid-binding material (e.g., diatomite).[\[3\]](#)
- Decontaminate surfaces by scrubbing with alcohol.[\[3\]](#)
- Dispose of all contaminated materials, including empty containers and disposable PPE, as hazardous waste according to local, state, and federal regulations.

Experimental Protocols

4.1. Reconstitution of **DM1-SMe** Powder

This protocol describes the reconstitution of **DM1-SMe** powder for in vitro experiments. Solvents should be of high purity (e.g., anhydrous DMSO).

Materials:

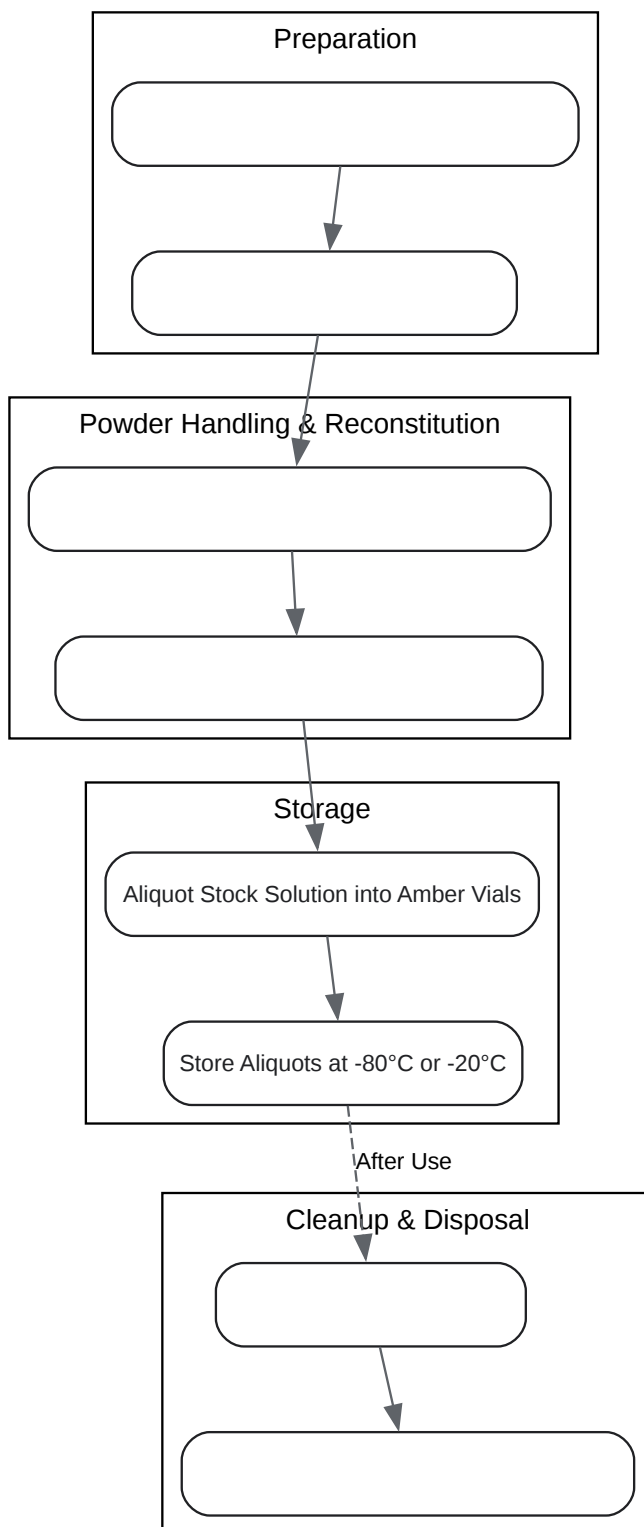
- **DM1-SMe** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision pipettes

Procedure:

- Equilibrate the vial of **DM1-SMe** powder to room temperature before opening to prevent condensation.
- In a chemical fume hood, carefully open the vial.
- To prepare a stock solution (e.g., 10 mg/mL), add the appropriate volume of anhydrous DMSO to the vial. **DM1-SMe** is soluble in DMSO.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Gently vortex or sonicate the vial until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in amber tubes to protect from light and avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[2\]](#)

Diagrams

Workflow for Safe Handling and Storage of DM1-SMe Powder

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Caption: Workflow for the safe handling and storage of **DM1-SMe** powder.

Stability and Incompatibility

- Stability: **DM1-SMe** is stable under the recommended storage conditions.[3]
- Incompatible Materials: Avoid contact with strong acids, strong alkalis, and strong oxidizing or reducing agents.[3]
- Hazardous Decomposition: Under fire conditions, **DM1-SMe** may decompose and emit toxic fumes.[3]

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